

stereoisomer comparison of humulene oxide II derivatives

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Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

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Chemical Profile of Humulene and Humulene Epoxide II

Humulene, also known as α -humulene, is a naturally occurring monocyclic sesquiterpene (C₁₅H₂₄) containing three nonconjugated double bonds and an 11-membered ring. It is an isomer of β -caryophyllene and the two are often found together in plants [1]. Its epoxide derivative, Humulene Epoxide II, is an oxidation product.

The table below summarizes the core chemical and biological information for these compounds.

Property	Humulene (α -Humulene)	Humulene Epoxide II
IUPAC Name	(1E,4E,8E)-2,6,6,9-Tetramethylcycloundeca-1,4,8-triene [1]	(1R,3E,7E,11R)-1,5,5,8-Tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene [2]
Chemical Formula	C ₁₅ H ₂₄ [1]	C ₁₅ H ₂₄ O [2]
Molecular Weight	204.357 g·mol ⁻¹ [1]	220.3505 g·mol ⁻¹ [2]

Property	Humulene (α -Humulene)	Humulene Epoxide II
Chemical Structure	 Chemical structure of Humulene An 11-membered ring with three double bonds [1].	An epoxidized bicyclic structure derived from humulene [2].
Stereochemistry	Specified (1E,4E,8E) configuration [1].	Specified (1R,3E,7E,11R) absolute configuration [2].
Natural Source & Role	Found in hops (up to 40% of essential oil), sage, ginger, ginseng, and cannabis. Contributes to "hoppy" aroma; potential ecological repellent function [1] [3] [4].	Formed from humulene during the brewing process; a key contributor to the "hoppy" aroma in beer [1].
Key Biological Activities	Primarily researched for anti-inflammatory [1] [4], anti-tumor/cytotoxic (induces apoptosis) [3] [4], and antimicrobial effects [4].	Identified as a main contributor to the anti-neuroinflammatory activity of <i>Cannabis sativa</i> essential oils [5].

Experimental Data on Biological Activity

Research into the biological effects of humulene and its derivatives often involves specific laboratory models. The table below outlines key experimental findings and methodologies.

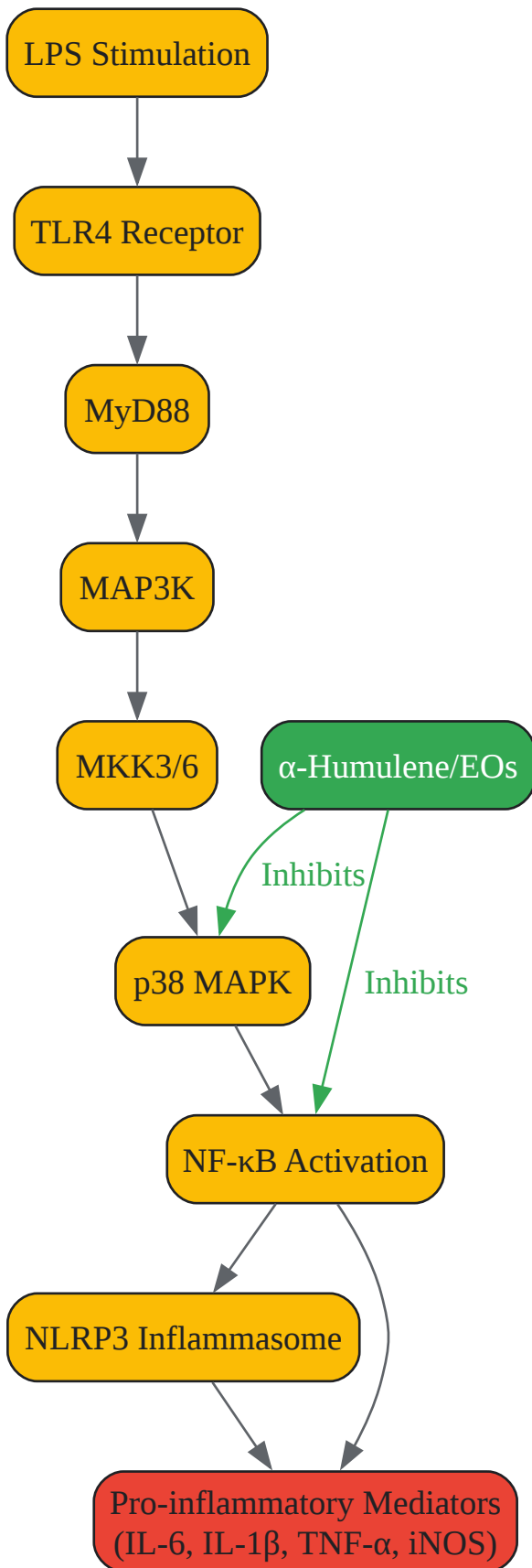
Biological Activity	Experimental Model/Cell Line	Key Findings & Experimental Protocols
Anti-inflammatory	<i>In vivo</i> models; essential oil of <i>Cordia verbenacea</i> [4].	α -Humulene, isolated from the essential oil, demonstrated significant oral anti-inflammatory activity [4].

| **Induction of Apoptosis** | Human leukemia cells (HL60), human neuroblastoma cells (SH-SY5Y), breast cancer cells (MCF7, MDA) [3]. | **Protocol:** Cells treated with hemp/hop essential oils. Cytotoxicity assessed via MTT assay. Apoptosis confirmed by cytofluorimetric analysis and electron microscopy (SEM/TEM) to observe ultrastructural changes. **Finding:** Hemp and hop essential oils (rich in α -humulene) induced

apoptosis, confirmed by morphological changes like chromatin condensation [3]. | | **Anti-neuroinflammatory** | BV-2 microglial cells activated with LPS (lipopolysaccharide) [5]. | **Protocol:** Cells pre-treated with *Cannabis sativa* essential oils or isolated compounds before LPS activation. Inflammation markers (e.g., IL-6, iNOS) were measured. **Finding:** Essential oil high in (E)-caryophyllene, α -humulene, and caryophyllene oxide inhibited pro-inflammatory mediators by modulating the **p38 MAPK/NF- κ B pathway**. α -Humulene itself was identified as a key active compound [5]. |

Visualizing the Anti-Neuroinflammatory Mechanism

Based on a study investigating *Cannabis sativa* essential oils [5], the following diagram illustrates the proposed signaling pathway through which humulene and related compounds exert anti-neuroinflammatory effects.



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Research Applications and Gaps

The existing data points to several promising research directions and clear gaps in the current understanding.

- **Synergistic Effects (Entourage Effect):** Humulene and its oxide are often investigated as part of a complex phytochemical mixture. A 2023 study noted that the anti-neuroinflammatory activity of *Cannabis sativa* essential oil was likely due to the combined action of (E)-caryophyllene, α -humulene, and caryophyllene oxide [5]. This "entourage effect" is a critical consideration for drug development from natural products.
- **Direct Comparison of Stereoisomers:** A major gap in the current literature is the direct, comparative study of different stereoisomers of humulene oxide II. The biological activity of (1R,3E,7E,11R)-Humulene Epoxide II has been documented [2] [5], but data on its other stereoisomers is lacking. This represents a significant opportunity for original research.
- **Suggested Analytical Protocols:** For researchers aiming to fill this gap, the following methodologies, as used in the cited studies, are recommended:
 - **Chemical Characterization:** Use **Headspace–Gas Chromatography–Mass Spectrometry (HS-GC-MS)** for profiling volatile compounds in essential oils [3].
 - **Cytotoxicity Assessment:** Employ the **MTT assay** to determine cell viability and proliferation after treatment with the compounds [3] [5].
 - **Apoptosis Detection:** Confirm programmed cell death using **cytofluorimetric analysis** and visualize morphological changes with **Scanning and Transmission Electron Microscopy (SEM/TEM)** [3].

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